

Prohexadione-Calcium: Application Protocols for Apple Orchards

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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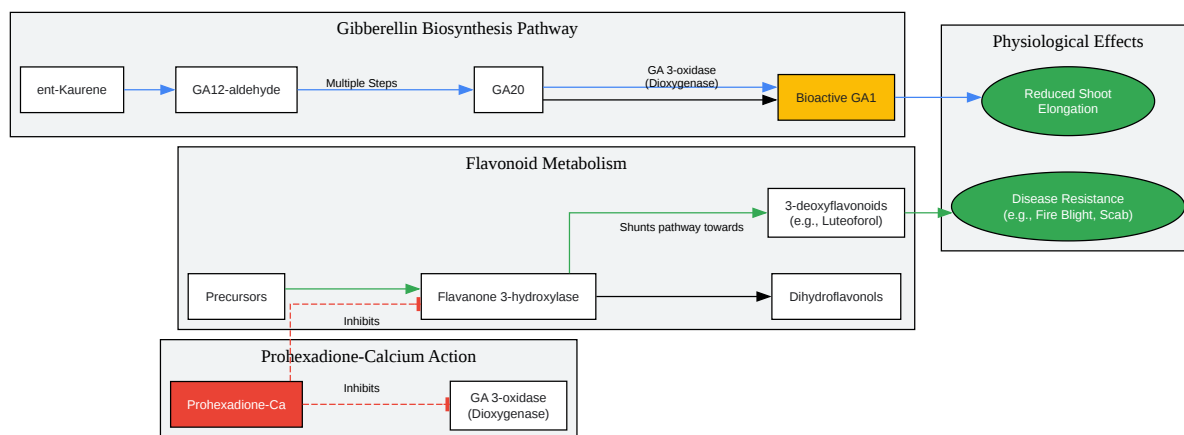
Prohexadione-calcium (Pro-Ca) is a plant growth regulator widely utilized in apple orchards to manage vegetative vigor, improve fruit quality, and aid in disease control. This document provides detailed application notes and protocols based on current scientific literature, designed to guide experimental design and practical application in a research and development context.

Introduction

Prohexadione-calcium functions as a structural mimic of 2-oxoglutaric acid, a co-substrate for certain dioxygenases.^[1] This competitive inhibition blocks the late stages of gibberellin (GA) biosynthesis, specifically the conversion of GA₂₀ to the biologically active GA₁.^{[1][2][3]} The resulting reduction in gibberellin levels leads to a decrease in cell elongation and, consequently, shoot growth.^[4] Beyond growth regulation, Pro-Ca has been shown to influence flavonoid metabolism, enhancing the production of phytoalexin-like compounds that contribute to disease resistance. It can also reduce ethylene formation, which may lead to increased fruit set by decreasing the abortion of young fruitlets.

Signaling Pathway and Mechanism of Action

Prohexadione-calcium primarily interferes with the gibberellin biosynthesis pathway. The diagram below illustrates the key steps inhibited by Pro-Ca and its downstream effects.



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Fig. 1: Prohexadione-Calcium's inhibitory effect on gibberellin biosynthesis and flavonoid metabolism.

Application Protocols for Vegetative Growth Control

The primary application of Pro-Ca in apple orchards is to control excessive vegetative growth. This helps to improve light penetration into the canopy, reduce pruning costs, and create a balance between vegetative and reproductive growth.

Application Timing:

The timing of the initial application is crucial for effective growth suppression. Applications should commence when new shoot growth is between 2.5 to 5 cm (1 to 2 inches). This typically coincides with the pink stage of flower development to petal fall. Early applications are more effective as they target the period of rapid shoot elongation. A delay of 2 to 3 weeks after petal

fall can result in reduced efficacy. It takes approximately 10 to 14 days for the growth-retarding effects of Pro-Ca to become visible.

Application Rates and Frequency:

Rates can be adjusted based on tree vigor, cultivar, and desired level of control. Multiple low-rate applications are often more effective for season-long control than a single high-rate application.

Objective	Application Timing	Rate (per 100 gal)	Total Seasonal Rate (per acre)	Notes
Standard Vigor Control	Initial: 1-3 inches of shoot growth. Repeat every 2.5-4 weeks.	6 oz	Up to 99 oz	A non-ionic surfactant is recommended. Use of a water conditioner like ammonium sulfate (AMS) is advised, especially with hard water.
High Vigor Control	Initial: Pink stage. Repeat every 3 weeks.	6-10 oz	Up to 99 oz	Higher rates may be necessary for very vigorous cultivars or conditions.
Fire Blight Suppression	Petal fall (shoots 1.5-3 inches)	2-6 oz	As needed	Often tank-mixed with Actigard™ (1 oz/acre) for enhanced control.

Tank Mixing and Adjuvants:

- **Surfactants:** The inclusion of a non-ionic surfactant is recommended to improve coverage and uptake.
- **Water Conditioners:** In areas with hard water, the addition of ammonium sulfate (AMS) at a rate equal to the weight of the Pro-Ca product is recommended to prevent the precipitation of **prohexadione**-calcium.
- **Incompatibilities:** Pro-Ca should not be tank-mixed with foliar nutrient sprays containing free calcium, such as calcium chloride or calcium nitrate, as this can cause precipitation. Boron sprays should also be avoided in tank mixes.

Effects on Fruiting and Disease

Fruit Set and Thinning:

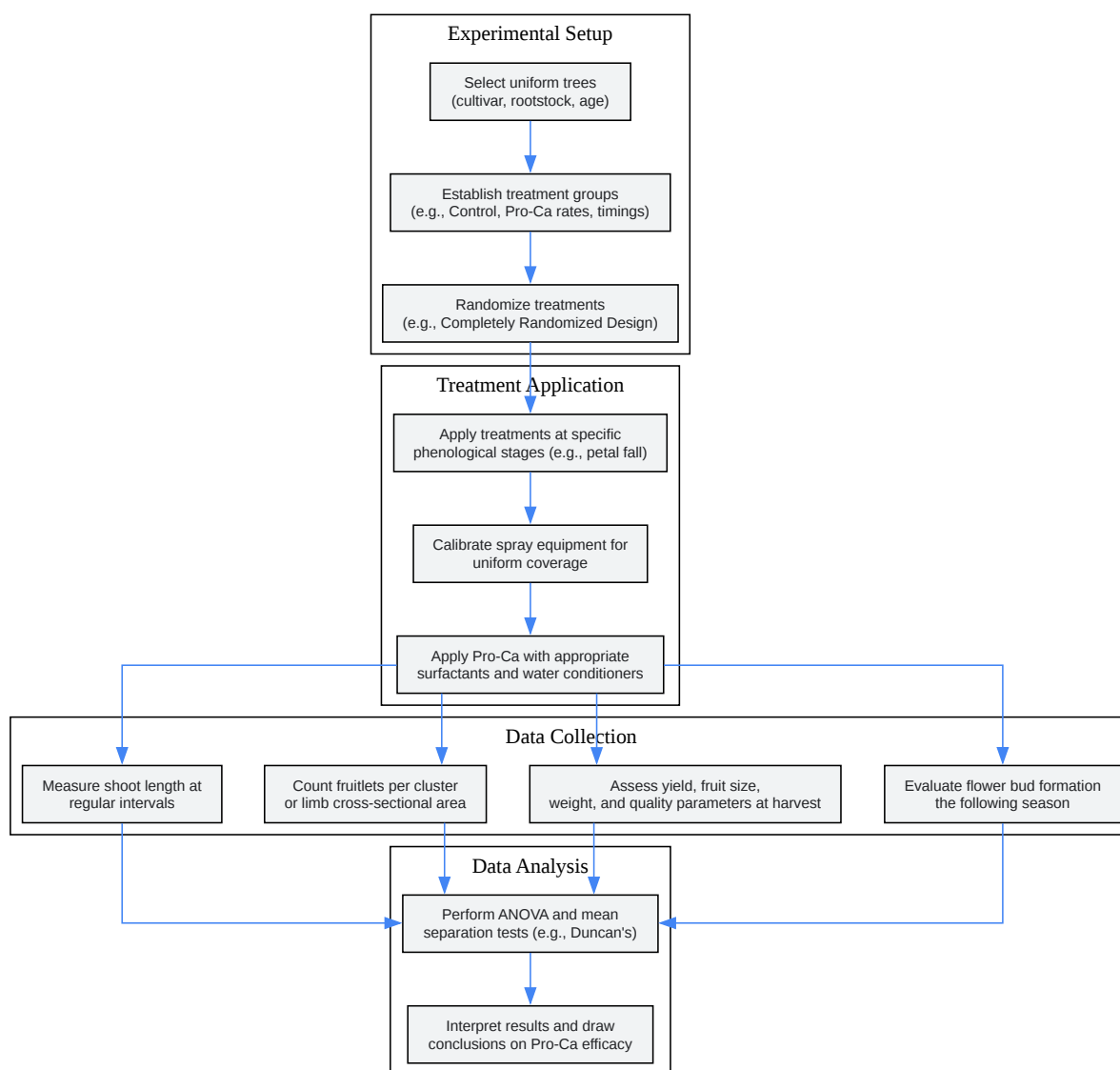
Pro-Ca application can lead to an increase in fruit set, primarily by reducing "June drop". This necessitates a more aggressive chemical thinning program to avoid over-cropping, which can lead to smaller fruit size and reduced return bloom.

Disease Suppression:

- **Fire Blight (*Erwinia amylovora*):** Pro-Ca provides indirect control of the shoot blight phase of fire blight. By inhibiting shoot elongation, it promotes the development of thicker cell walls in the new shoots, creating a physical barrier to bacterial invasion. The inhibitory effect begins 10 to 14 days after application.
- **Scab (*Venturia inaequalis*):** Some studies have reported a reduction in scab development following Pro-Ca applications, which may be linked to the induced changes in flavonoid metabolism and enhanced host resistance.

Experimental Protocol: Evaluating Pro-Ca Efficacy

The following outlines a general experimental workflow for assessing the impact of Pro-Ca on apple trees.



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Fig. 2: A generalized experimental workflow for evaluating **Prohexadione**-Calcium in apple orchards.

Methodology Details:

- **Experimental Design:** A completely randomized design with multiple replications (e.g., 4-5) and multiple trees per experimental unit (e.g., 5-10) is recommended.
- **Treatments:** Include an untreated control and various rates and timings of Pro-Ca. It may also be relevant to include treatments with different adjuvants.
- **Application:** Treatments should be applied to the point of drip using a calibrated sprayer to ensure uniform coverage.
- **Data Collection:**
 - **Shoot Growth:** Randomly select and tag a predetermined number of current-season shoots per tree and measure their length weekly or bi-weekly.
 - **Fruit Set:** Count the number of fruitlets on tagged limbs or flower clusters after initial fruit drop and again after "June drop" to determine final set.
 - **Yield and Fruit Quality:** At harvest, record the total weight of fruit per tree. Take a random subsample of fruit to measure size (diameter), weight, firmness, soluble solids content, and titratable acidity. Assess for any disorders like russetting.
 - **Return Bloom:** In the spring following the application, count the number of flower clusters on the previously tagged limbs to assess the effect on flower bud formation.

Summary of Quantitative Data from Cited Experiments

Cultivar(s)	Pro-Ca Rate(s)	Application Timing	Key Findings	Reference
'McIntosh', 'Delicious'	125, 250 mg/L	Petal fall	Increased fruit set, necessitating more aggressive thinning. Reduced return bloom linearly with increasing concentration.	
'Spur Delicious'	45 g/100 L	Multiple applications	Resulted in shorter shoot growth.	
'Empire', 'Royal Court'	75, 125 mg/L	Not specified	Significant reduction in shoot length.	
'Jonagold'	75, 150, 75+75 mg/dm ³ ; 125, 175, 200 mg/dm ³	Two consecutive years	Resulted in shorter shoot length.	
'Sinap Orlovskii'	1.25 + 1.25 g/ha (double application)	Not specified	Reduced one-year shoot length by 1.6 to 1.96 times compared to control. Increased yield and commercial value of fruits.	
'Gala'	42.5, 125 mg/L	Two applications in May	Increased fruit set and decreased return bloom as Pro-Ca rate increased.	

'Idared', 'Generos', 'Florina'	Not specified	Annually during 2019-2022	Evaluated in combination with fertilizers.
'Golden Delicious'	150 mg/L; 188 mg/L (two applications)	Petal fall	Reduced severity of russet and scarf skin.

Conclusion

Prohexadione-calcium is a valuable tool for managing apple orchard systems. Its efficacy is highly dependent on proper application timing, rate, and consideration of environmental and cultivar-specific factors. For research and development purposes, carefully designed experiments are crucial to optimize its use for specific production goals, whether for vegetative growth control, yield management, or as part of an integrated disease management program. The protocols and data presented here provide a foundation for further investigation and application of this plant bioregulator.

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